

# A Comparative Guide to the Efficiency of Tin-Based vs. Lead-Based Perovskites

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## Compound of Interest

Compound Name: *Tin(4+)*  
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In the quest for next-generation solar energy, perovskite solar cells (PSCs) have emerged as a highly promising technology, demonstrating rapid increases in power conversion efficiency (PCE). While lead-based perovskites have spearheaded this advancement, concerns over lead's toxicity have catalyzed research into viable, less hazardous alternatives.[1] Among these, tin-based perovskites have garnered significant attention due to their similar electronic properties and potential for high performance.[2] This guide provides an objective comparison of the performance, stability, and fundamental electronic processes of tin-based and lead-based perovskite solar cells, supported by experimental data and detailed methodologies.

## Performance Metrics: A Quantitative Comparison

The performance of a solar cell is primarily evaluated by four key parameters: open-circuit voltage ( $V_{oc}$ ), short-circuit current density ( $J_{sc}$ ), fill factor (FF), and power conversion efficiency (PCE). Lead-based PSCs have consistently achieved higher efficiencies, with certified values exceeding 25%.[3] Tin-based PSCs, while promising, generally exhibit lower PCEs, primarily due to challenges in material stability and fabrication.[4][5] Below is a summary of representative performance data for high-performing tin-based and lead-based perovskite solar cells.

Perovskite Type	Device Architecture	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
Tin-Based	Glass/ITO/ PEDOT:PS S/FASnI <sub>3</sub> + SnBr <sub>2</sub> /C <sub>60</sub> / BCP/Ag	-	-	-	4.3	[1]
Tin-Based	FTO/c- TiO <sub>2</sub> /m- TiO <sub>2</sub> /MASn Br <sub>3</sub> /Spiro- OMeTAD/A u	0.35	-	-	0.35	[1]
Tin-Based (Recent Advancements)	Not Specified	-	-	-	>14	[5]
Lead- Based	Glass/ITO/ SnO <sub>2</sub> /FAP bBr <sub>3</sub> /Spiro- OMeTAD/A u	1.34	7.86	62.8	6.6	[1]
Lead- Based (with additives)	Glass/ITO/ SnO <sub>2</sub> /FAP bBr <sub>3</sub> + additives/S piro- OMeTAD/A u	-	-	-	7.9	[1]
Lead- Based (Champion Cells)	Not Specified	-	-	-	>25	[3]

Note: The performance of perovskite solar cells is highly sensitive to the specific materials used, device architecture, and fabrication conditions. Direct comparison of data from different studies should be approached with caution.

## Experimental Protocols

The fabrication and characterization of perovskite solar cells involve a series of precise steps. The following outlines a general methodology for producing and evaluating both tin-based and lead-based devices.

### Fabrication of Perovskite Solar Cells (Solution Processing)

A common method for fabricating PSCs in a laboratory setting is spin coating, which can be performed using either a one-step or a two-step process.[6]

#### 1. Substrate Preparation:

- Fluorine-doped tin oxide (FTO) or indium tin oxide (ITO) coated glass substrates are cleaned sequentially in ultrasonic baths of detergent, deionized water, acetone, and isopropanol.[7]
- The substrates are then treated with UV-ozone or oxygen plasma to ensure a hydrophilic surface.

#### 2. Deposition of Charge Transport Layers:

- An electron transport layer (ETL), such as titanium dioxide ( $\text{TiO}_2$ ) or tin oxide ( $\text{SnO}_2$ ), is deposited onto the substrate. This can be achieved by spin coating a precursor solution followed by annealing at high temperatures (e.g., 450-500 °C).[8]
- For inverted architectures, a hole transport layer (HTL) like PEDOT:PSS is deposited first.

#### 3. Perovskite Layer Deposition:

- One-Step Method: A precursor solution containing both the metal halide (e.g.,  $\text{PbI}_2$  or  $\text{SnI}_2$ ) and the organic halide (e.g., methylammonium iodide - MAI) in a solvent like DMF or DMSO

is spin-coated onto the ETL.[6] An anti-solvent is often dripped onto the spinning substrate to induce rapid crystallization, followed by annealing.

- Two-Step Method: A layer of the metal halide (e.g.,  $\text{PbI}_2$ ) is first spin-coated and annealed. The substrate is then immersed in or spin-coated with a solution of the organic halide (e.g., MAI) to convert the metal halide film into the perovskite structure, followed by another annealing step.[5]

#### 4. Deposition of the Hole/Electron Transport Layer:

- For a standard n-i-p architecture, a hole transport layer (HTL) solution (e.g., Spiro-OMeTAD in chlorobenzene with additives like Li-TFSI and tBP) is spin-coated on top of the perovskite layer.[7]
- For an inverted p-i-n architecture, an electron transport layer (e.g., a fullerene derivative like PCBM) is deposited.

#### 5. Electrode Deposition:

- A metal back contact, typically gold (Au) or silver (Ag), is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.[1]

## Characterization of Perovskite Solar Cells

### 1. Power Conversion Efficiency (PCE) Measurement:

- The current density-voltage (J-V) characteristics of the fabricated solar cells are measured using a solar simulator under standard test conditions (STC): 1000  $\text{W}/\text{m}^2$  irradiance, AM1.5G spectrum, and 25 °C cell temperature.
- Due to the hysteretic behavior often observed in PSCs, it is crucial to perform both forward and reverse voltage scans and to report the stabilized power output from maximum power point tracking (MPPT).[9][10]

### 2. Stability Testing:

- The long-term stability of the solar cells is evaluated under various stress conditions as outlined by the International Summit on Organic Photovoltaic Stability (ISOS) protocols.[2]

[11]

- These tests involve exposing the devices to controlled levels of humidity, elevated temperatures, and continuous illumination (e.g., ISOS-D for dark storage, ISOS-L for light soaking) and monitoring the degradation of their photovoltaic parameters over time.[11] Encapsulation of the devices is a critical factor in stability testing.[4]

## Comparative Analysis of Material Properties and Device Physics

The differences in the photovoltaic performance and stability between tin-based and lead-based perovskites stem from fundamental differences in their material properties and the resulting charge carrier dynamics.

### Charge Generation and Transport

Upon illumination, both types of perovskites absorb photons, creating electron-hole pairs (excitons). These excitons quickly dissociate into free charge carriers, which are then transported through the perovskite layer to be collected by the respective charge transport layers. Tin-based perovskites, in theory, possess some advantageous properties such as high carrier mobility.[12]

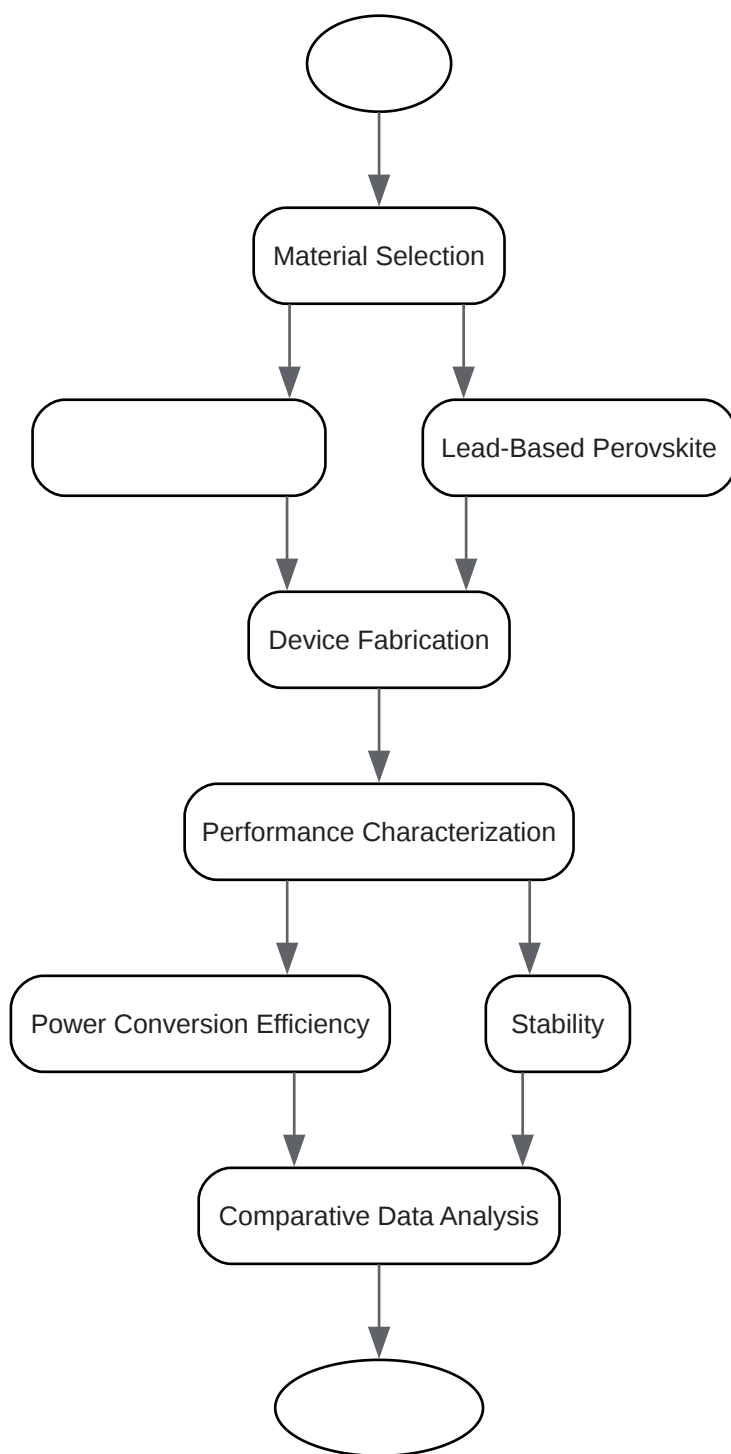
### Recombination Pathways and Stability

A key challenge for tin-based perovskites is the facile oxidation of  $\text{Sn}^{2+}$  to  $\text{Sn}^{4+}$ . [12] This oxidation process creates a high density of defect states within the material, which act as non-radiative recombination centers. [13][14] This leads to a significant loss in  $V_{oc}$  and overall efficiency. The rapid crystallization of tin-based perovskite films can also lead to poor film morphology and a higher defect density. [15]

In contrast, lead-based perovskites are more chemically stable, and while they also suffer from defect-mediated recombination, the defect densities are generally lower, allowing for longer charge carrier lifetimes and higher efficiencies.

## Visualizing the Comparison

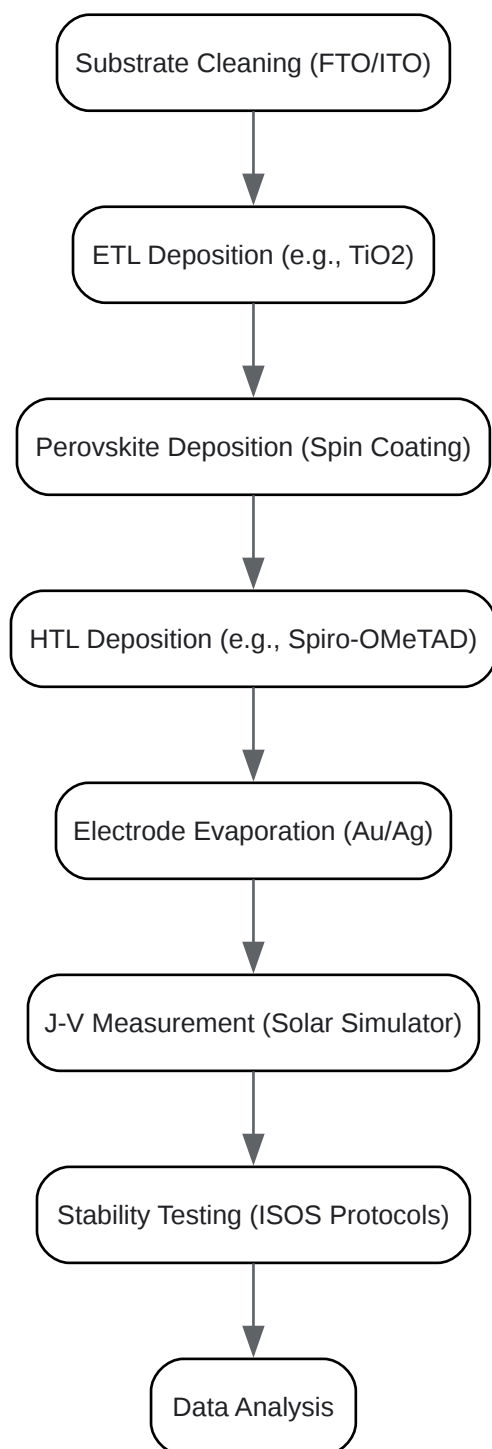
### Logical Workflow for Comparison



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Caption: Logical workflow for the comparative analysis of tin-based and lead-based perovskites.

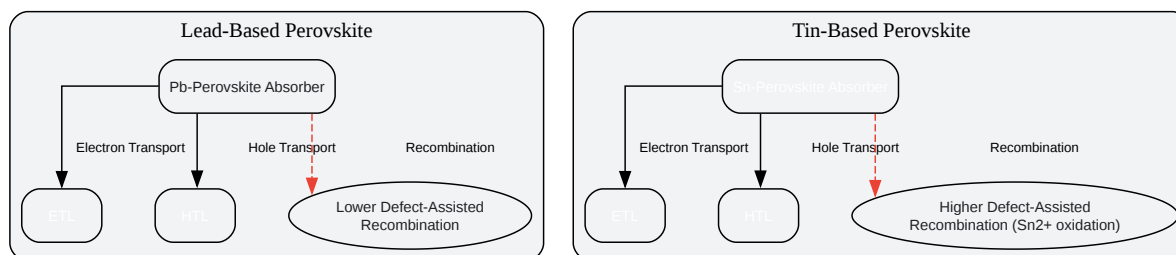
## Experimental Workflow for Perovskite Solar Cell Fabrication and Characterization



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Caption: General experimental workflow for the fabrication and characterization of perovskite solar cells.

## Simplified Charge Transport and Recombination Pathways



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Caption: Simplified comparison of charge transport and recombination in lead-based vs. tin-based perovskites.

## Conclusion

Lead-based perovskite solar cells continue to demonstrate superior power conversion efficiencies and stability compared to their tin-based counterparts. The primary challenge for tin-based perovskites lies in mitigating the oxidation of Sn<sup>2+</sup>, which leads to high defect densities and significant recombination losses. However, the drive to develop lead-free and environmentally benign photovoltaic technologies continues to fuel intensive research into tin-based and other alternative perovskite materials. Advances in material synthesis, additive engineering, and device architecture are continuously improving the performance and stability of tin-based perovskite solar cells, paving the way for their potential future as a viable, non-toxic alternative in the solar energy landscape.

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